

Application Note: Quantification of 8-Prenylflavanones using HPLC-MS/MS

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Compound of Interest

Compound Name: 5,7,3'-Trihydroxy-4'-methoxy-8-prenylflavanone

Cat. No.: B1254976

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Introduction

8-Prenylflavanones, such as 8-prenylnaringenin (8-PN), are a class of prenylated flavonoids found in hops (*Humulus lupulus* L.) and are recognized as some of the most potent phytoestrogens known.[1][2][3][4][5] Their presence in hops, and consequently in beer and various dietary supplements, has led to increased interest in their potential health benefits, including the management of menopausal symptoms and cancer chemoprevention.[6][7] Accurate and sensitive quantification of these compounds in various matrices is crucial for research, drug development, and quality control. This application note describes a robust and sensitive HPLC-MS/MS method for the simultaneous quantification of 8-prenylnaringenin and related prenylflavonoids.

Principle of the Method

This method utilizes High-Performance Liquid Chromatography (HPLC) to separate 8-prenylflavanones from other components in a sample matrix. The separated compounds are then introduced into a tandem mass spectrometer (MS/MS) for detection and quantification. The high selectivity and sensitivity of MS/MS are achieved through Selected Reaction Monitoring (SRM), where specific precursor-to-product ion transitions for each analyte are monitored.[4][8]

Experimental Protocols

1. Sample Preparation

The choice of sample preparation protocol is critical and depends on the matrix.

a) For Biological Fluids (e.g., Human Serum, Urine):[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Enzymatic Hydrolysis (for conjugated forms): To 300 μ L of serum or urine, add β -glucuronidase/arylsulfatase and incubate to deconjugate the flavonoids.[\[8\]](#)[\[9\]](#)
- Liquid-Liquid Extraction (LLE):
 - After hydrolysis, add an internal standard (e.g., carbamazepine or 8-isopentylaringenin).[\[1\]](#)[\[4\]](#)
 - Perform extraction twice with a water-immiscible organic solvent such as ethyl acetate.[\[9\]](#)
 - Combine the organic layers and evaporate to dryness under a stream of nitrogen.[\[9\]](#)
 - Reconstitute the residue in a suitable volume of the initial mobile phase (e.g., 500 μ L of methanol and water (15:85)).[\[9\]](#)
 - Filter the reconstituted sample through a 0.2 μ m or 0.45 μ m filter before injection.[\[9\]](#)[\[10\]](#)

b) For Beer and Hop Extracts:[\[10\]](#)[\[11\]](#)

- Beer Samples:
 - Degas the beer sample by manual shaking or sonication.[\[11\]](#)
 - Dilute the sample with a mixture of HPLC solvents (e.g., 1:20 v/v with 50/50 solvent A/solvent B).[\[11\]](#)
 - Add an internal standard.[\[11\]](#)
 - Filter the diluted sample through a 0.2 μ m nylon membrane filter.[\[10\]](#)
- Hop Extracts:
 - Extract the hop material with methanol or a methanol-formic acid mixture.[\[10\]](#)

- Filter the extract through a 0.2-mm nylon membrane filter.[\[10\]](#)
- Spike with an internal standard and dilute as necessary before analysis.[\[10\]](#)

2. HPLC-MS/MS Instrumentation and Conditions

- HPLC System: A UHPLC or standard HPLC system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.[\[1\]](#)[\[3\]](#)[\[10\]](#)[\[12\]](#)
- Chromatographic Column: A reversed-phase C18 column (e.g., 2.1 × 50 mm, 1.8 μm particle size) is commonly used.[\[13\]](#) For enantiomeric separation, a chiral column such as Chiralpak® AD-RH can be employed.[\[1\]](#)[\[2\]](#)
- Mobile Phase: A gradient elution is typically used with:
 - Solvent A: Water with 0.1% formic acid or 10 mM ammonium formate.[\[1\]](#)[\[4\]](#)
 - Solvent B: Acetonitrile or methanol with 0.1% formic acid.[\[4\]](#)
- Flow Rate: Typical flow rates range from 0.5 mL/min to 0.7 mL/min.[\[1\]](#)[\[4\]](#)
- Injection Volume: 10-20 μL.[\[4\]](#)[\[11\]](#)
- Ionization Mode: Negative ion electrospray (ESI) mode generally provides lower limits of quantification.[\[8\]](#) However, positive ion mode has also been successfully used.[\[10\]](#)
- Detection: Selected Reaction Monitoring (SRM) of specific precursor and product ions for each analyte and internal standard.

Quantitative Data

The following tables summarize typical quantitative parameters for the HPLC-MS/MS analysis of 8-prenylflavanones.

Table 1: HPLC-MS/MS Method Parameters for 8-Prenylnaringenin (8-PN) and Related Compounds.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode	Reference
8-Prenylnaringenin (8-PN)	339.15	119	Negative	[1][4]
6-Prenylnaringenin (6-PN)	339	119	Negative	[4]
Isoxanthohumol (IX)	353	119	Negative	[4]
Xanthohumol (XN)	353	119	Negative	[4]
Carbamazepine (IS)	237.15	-	Positive	[1]

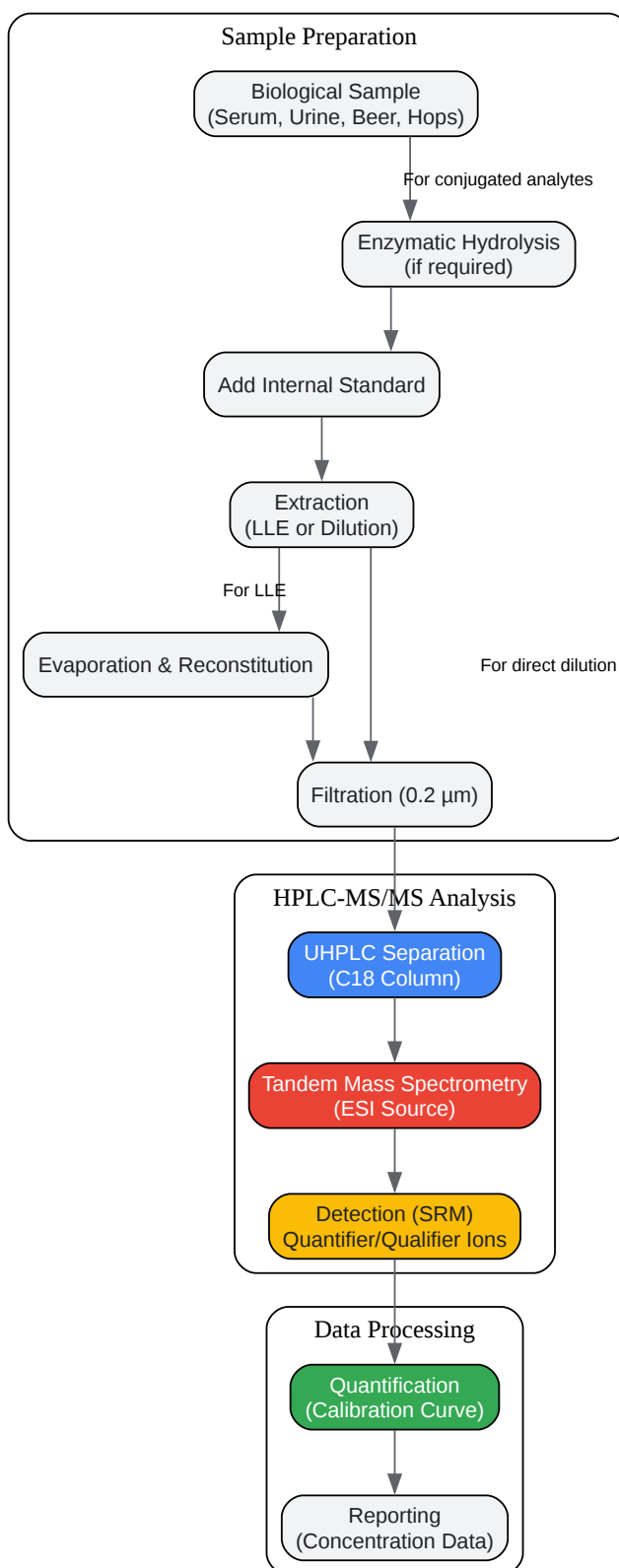
Table 2: Linearity and Limits of Quantification (LOQ).

Analyte	Matrix	Linearity Range	LOQ	Reference
8-PN (R- and S-)	Rat Serum	0.05 - 75 µg/mL	0.05 µg/mL	[1]
8-PN (R- and S-)	Rat Urine	0.01 - 75 µg/mL	0.01 µg/mL	[1]
8-PN	Human Serum	-	1.0 ng/mL	[6][7][8]
6-PN	Human Serum	-	1.0 ng/mL	[6][8]
Isoxanthohumol (IX)	Human Serum	-	1.0 ng/mL	[6][8]
Xanthohumol (XN)	Human Serum	-	0.50 ng/mL	[6][8]

Table 3: Reported Concentrations of 8-Prenylflavanones in Various Samples.

Compound	Sample Type	Concentration Range	Reference
Isoxanthohumol	Beer	0.04 - 3.44 mg/L	[10]
Xanthohumol	Dry-hopped Beers	0.10 - 0.18 mg/L	[11]
Xanthohumol	Beer	0.028 - 0.062 mg/L	[14]
8-Prenylnaringenin	Hops	< 0.01%	[11]

Visualizations



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Caption: Experimental workflow for HPLC-MS/MS quantification of 8-prenylflavanones.

This detailed application note provides a comprehensive protocol for the quantification of 8-prenylflavanones by HPLC-MS/MS, which can be adapted by researchers and professionals in drug development and related fields for accurate and sensitive analysis.

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